

An In-Depth Technical Guide to the Aminopolycarboxylic Acid Chelator HEDTA

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Compound of Interest

Compound Name: Trisodium HEDTA

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2-Hydroxyethyl)ethylenediamine-N,N',N'-triacetic acid (HEDTA) is a potent aminopolycarboxylic acid (APCA) chelating agent. Structurally similar to the well-known ethylenediaminetetraacetic acid (EDTA), HEDTA is distinguished by the presence of a hydroxyethyl group, which modifies its coordination chemistry and physical properties. This substitution enhances its solubility and influences its affinity for various metal ions, making it a valuable tool in a wide range of applications, from industrial processes to pharmaceutical development.^{[1][2]}

This technical guide provides a comprehensive overview of HEDTA, focusing on its chemical properties, mechanism of action, synthesis, and applications, with a particular emphasis on its relevance to researchers and professionals in the field of drug development.

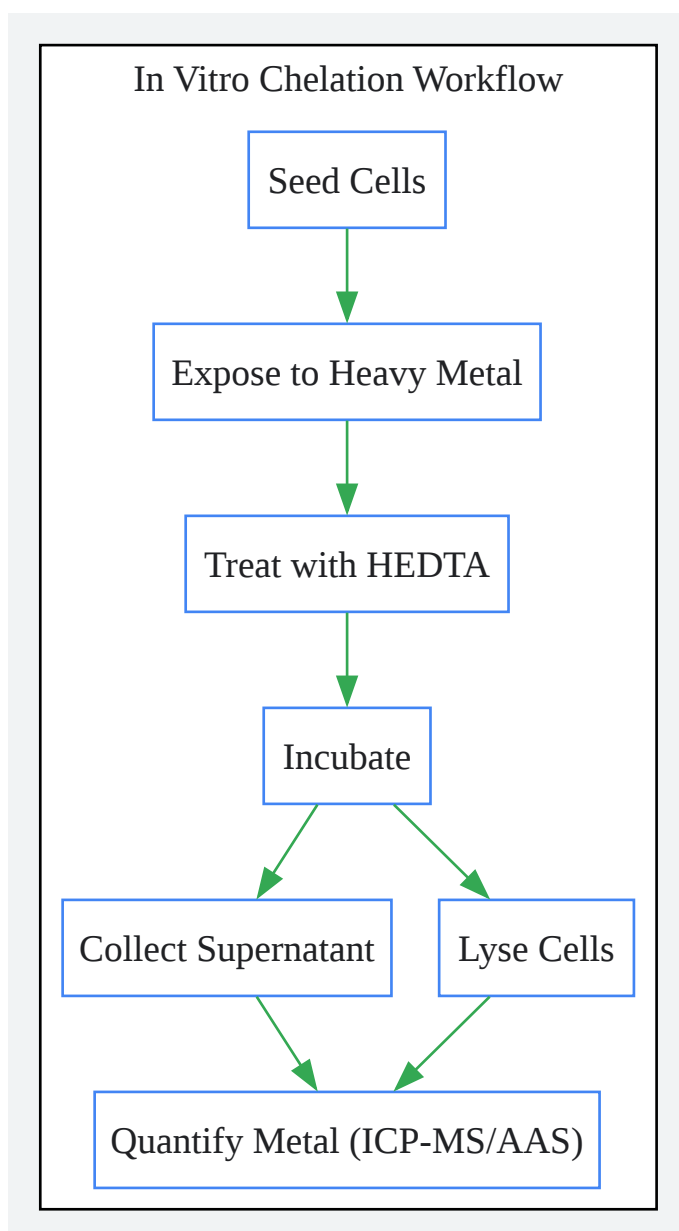
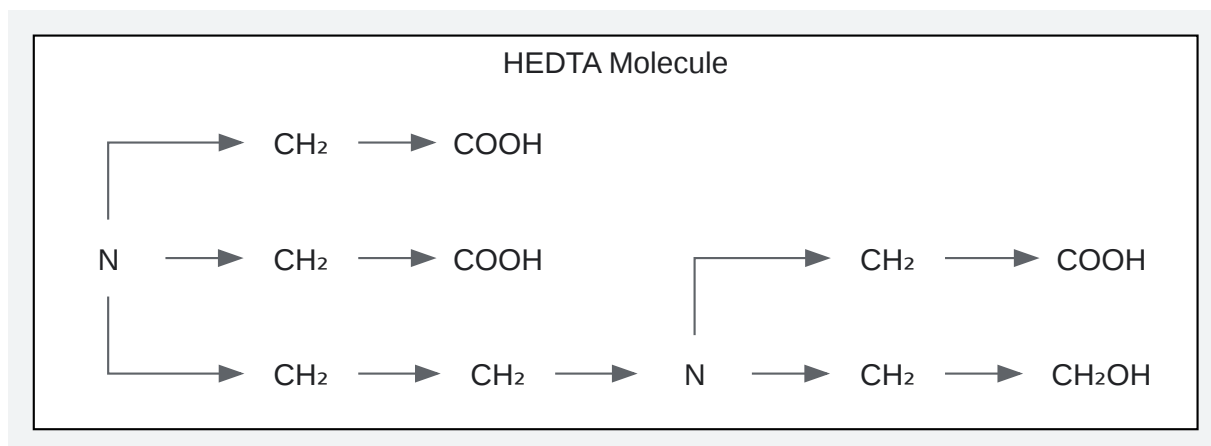
Chemical Properties and Mechanism of Action

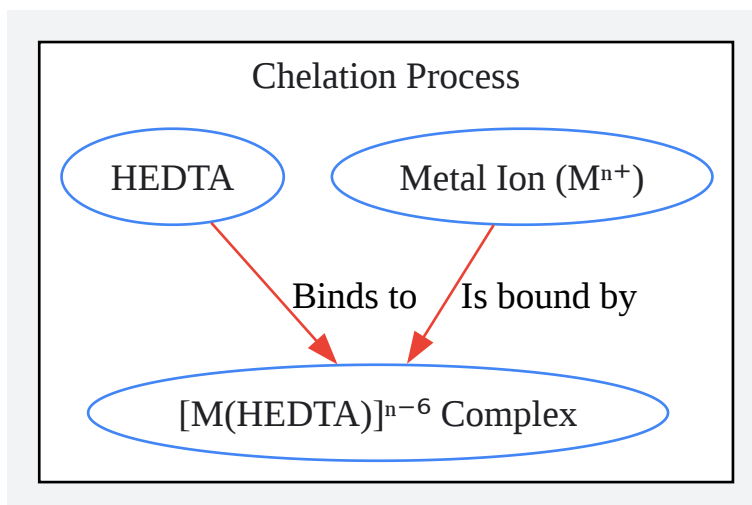
HEDTA is a hexadentate ligand, meaning it can form up to six coordinate bonds with a single metal ion through its two nitrogen atoms and four carboxylate groups. The presence of the hydroxyethyl group can also participate in coordination, although it is not always the primary binding site. This multi-dentate nature allows HEDTA to form highly stable, water-soluble complexes with a variety of di- and trivalent metal ions. The fundamental mechanism of chelation involves the donation of lone pairs of electrons from the nitrogen and oxygen atoms

of HEDTA to the vacant orbitals of a metal ion, forming a stable, ring-like structure known as a chelate. This sequestration of the metal ion effectively removes it from solution, preventing it from participating in unwanted chemical reactions.

The stability of these metal-HEDTA complexes is a critical factor in their utility and is quantified by the stability constant ($\log K$). A higher $\log K$ value indicates a more stable complex.

Chemical Structure of HEDTA





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References

- 1. medkoo.com [medkoo.com]
- 2. Hydroxyethylethylenediaminetriacetic acid | C₁₀H₁₈N₂O₇ | CID 8773 - PubChem [pubchem.ncbi.nlm.nih.gov]
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